

Application Notes & Protocols for HPLC

Analysis of Ofloxacin Methyl Ester

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Compound of Interest

Compound Name: Ofloxacin Methyl Ester

Cat. No.: B15295997

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Ofloxacin, a broad-spectrum fluoroquinolone antibiotic, functions by inhibiting bacterial DNA gyrase and topoisomerase IV, crucial enzymes in DNA replication and cell division.[1][2]

Ofloxacin methyl ester is a key intermediate in the synthesis of ofloxacin and its analogs, making its analysis critical for quality control and research purposes.[3] This document provides a detailed application note and protocol for the analysis of **Ofloxacin Methyl Ester** using High-Performance Liquid Chromatography (HPLC). The methodologies presented are adapted from validated, stability-indicating HPLC methods for ofloxacin, ensuring a robust and reliable analytical approach.[4][5][6]

Quantitative Data Summary

The following tables summarize the typical validation parameters for the HPLC analysis of ofloxacin, which can be expected to be similar for **ofloxacin methyl ester** with appropriate method validation.

Table 1: Chromatographic Conditions and System Suitability

Parameter	Recommended Value
Column	C8 or C18 (e.g., BDS Hypersil C8, 250 x 4.6 mm, 5 µm)[4]
Mobile Phase	Methanol:Phosphate Buffer (pH 3.0) (55:45 v/v) [4]
Flow Rate	0.8 - 1.0 mL/min[4]
Detection Wavelength	270 - 295 nm[4]
Injection Volume	20 µL
Column Temperature	Ambient
Retention Time (Ofloxacin)	~3.2 - 4.3 min[6]
Theoretical Plates	> 2000
Tailing Factor	< 2

Note: The retention time for **Ofloxacin Methyl Ester** is expected to be slightly longer than that of Ofloxacin due to the increased hydrophobicity from the methyl group.

Table 2: Method Validation Parameters (Based on Ofloxacin data)

Parameter	Typical Range
Linearity Range	10 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999[5]
Accuracy (% Recovery)	98 - 102%[6]
Precision (% RSD)	< 2%[6]
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL

Experimental Protocols

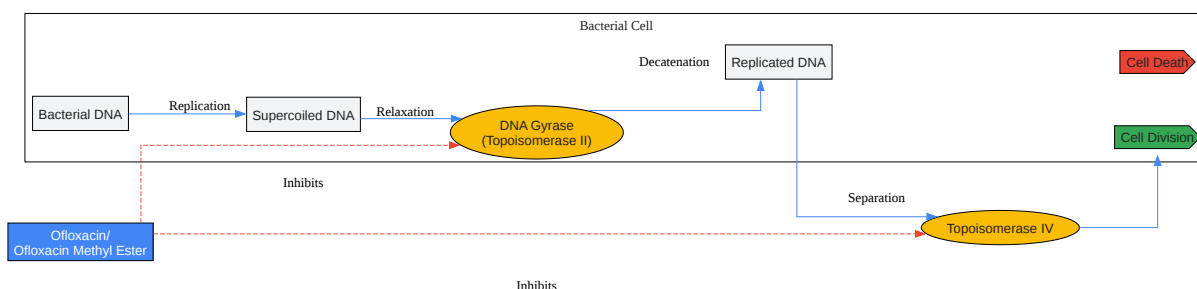
1. Preparation of Solutions

- Mobile Phase Preparation (Methanol:Phosphate Buffer pH 3.0, 55:45 v/v):
 - Prepare a phosphate buffer by dissolving a suitable amount of potassium dihydrogen phosphate in water and adjusting the pH to 3.0 with phosphoric acid.
 - Filter the buffer solution through a 0.45 µm membrane filter.
 - Mix 550 mL of HPLC grade methanol with 450 mL of the prepared phosphate buffer.
 - Degas the mobile phase by sonication for 15-20 minutes.
- Standard Stock Solution Preparation (1000 µg/mL):
 - Accurately weigh 100 mg of **Ofloxacin Methyl Ester** reference standard.
 - Dissolve the standard in a 100 mL volumetric flask using the mobile phase as the diluent.
 - Sonicate for 10 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the desired linearity range (e.g., 10, 20, 40, 60, 80, 100 µg/mL).
- Sample Preparation:
 - For bulk drug analysis, accurately weigh a quantity of the sample, dissolve it in the mobile phase, and dilute to a known concentration within the calibration range.
 - For formulation analysis, the sample preparation will depend on the dosage form. For tablets, a representative number of tablets should be weighed and finely powdered. An amount of powder equivalent to a single dose should then be extracted with the mobile phase, sonicated, filtered, and diluted to the appropriate concentration.[\[6\]](#)

2. HPLC Method Protocol

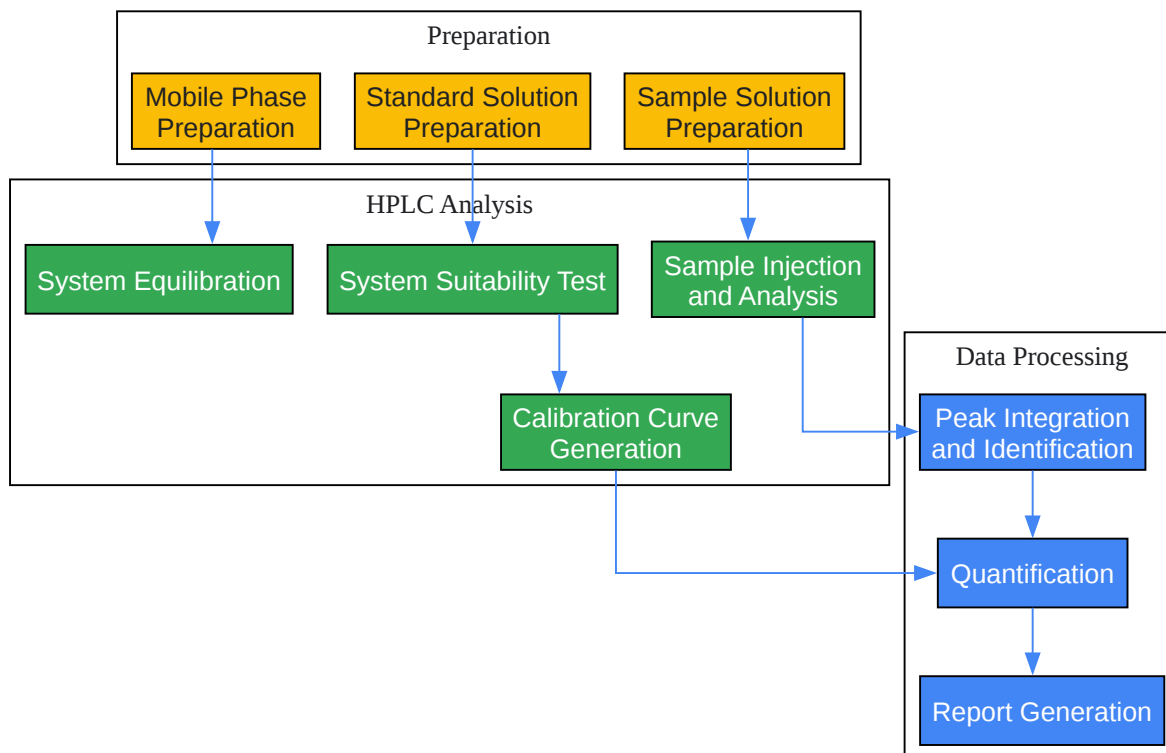
- **System Equilibration:** Equilibrate the HPLC system by pumping the mobile phase through the column for at least 30 minutes or until a stable baseline is achieved.
- **System Suitability:** Inject the standard solution (e.g., 40 µg/mL) five times to check for system suitability parameters like theoretical plates, tailing factor, and reproducibility of retention time and peak area. The %RSD for peak area and retention time should be less than 2%.
- **Calibration Curve Construction:** Inject each working standard solution in triplicate. Plot a graph of the mean peak area versus concentration and perform a linear regression analysis to determine the equation of the line and the correlation coefficient.
- **Sample Analysis:** Inject the prepared sample solutions in triplicate.
- **Quantification:** Calculate the concentration of **Ofloxacin Methyl Ester** in the sample using the linear regression equation obtained from the calibration curve.

Mandatory Visualizations



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Caption: Mechanism of action of Ofloxacin.



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Caption: HPLC analysis workflow.

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